

An In-depth Technical Guide to the Solubility of Chicago Sky Blue 6B

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Compound of Interest

Compound Name: Chicago Sky Blue 6B

Cat. No.: B1139515

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This technical guide provides a comprehensive overview of the solubility of **Chicago Sky Blue 6B** (also known as Direct Blue 1) in various solvents. The information is intended for researchers, scientists, and professionals in drug development who utilize this dye in their work. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Properties of Chicago Sky Blue 6B

- Molecular Formula: $C_{34}H_{24}N_6Na_4O_{16}S_4$ ^[1]
- Molecular Weight: 992.79 g/mol ^[1]
- Appearance: Bright greenish-blue solid or dark blue powder^{[2][3]}

Chicago Sky Blue 6B is a potent inhibitor of L-glutamate uptake into synaptic vesicles and an allosteric inhibitor of macrophage migration inhibitory factor (MIF)^[1]. Its solubility is a critical factor in its application in various biological and chemical assays.

Quantitative Solubility Data

The solubility of **Chicago Sky Blue 6B** has been determined in several common laboratory solvents. The following table summarizes the available quantitative data, standardized to g/L and mM for ease of comparison.

Solvent	Solubility (mg/mL)	Solubility (g/L)	Molar Solubility (mM)	Notes	Reference
Water	100	100	100.73	Soluble up to 100 mM in sterile water.	[1][4]
Water	40	40	40.29	[2]	
Water	50 g/L (at 80 °C)	50	50.36	Solubility increases with temperature.	[3]
Water	2.08	2.08	2.10	Requires sonication for dissolution.	[5]
Water	1	1	1.01	[3]	
Dimethyl Sulfoxide (DMSO)	125	125	125.91	Requires sonication. Hygroscopic DMSO can impact solubility.	[5]
Dimethyl Sulfoxide (DMSO)	20	20	20.14	Use of fresh DMSO is recommended as moisture absorption reduces solubility.	[6]
Ethanol	0.6	0.6	0.60	[2]	
Phosphate-Buffered	10	10	10.07	[7]	

Saline (PBS,
pH 7.2)

Methyl Cellosolve	10	10	10.07	(Monomethyl ether of ethylene glycol)	[2]
Other Organic Solvents	Insoluble	Insoluble	Insoluble	Generally insoluble in most other organic solvents.	[3]

Note on Data Discrepancies: The observed variations in solubility values for the same solvent, particularly water, can be attributed to differences in experimental conditions such as temperature, pH, purity of the dye, and the method of determination (e.g., equilibrium saturation vs. kinetic dissolution).

Experimental Protocols for Solubility Determination

While specific, detailed protocols for determining the solubility of **Chicago Sky Blue 6B** are not extensively published, a standard methodology can be synthesized based on common practices for water-soluble dyes. The following is a generalized protocol based on the saturation shake-flask method coupled with UV-Vis spectrophotometry.

Protocol: Determination of Aqueous Solubility of Chicago Sky Blue 6B via UV-Vis Spectrophotometry

1. Materials and Equipment:

- **Chicago Sky Blue 6B** powder
- Distilled or deionized water
- Volumetric flasks and pipettes
- Analytical balance

- Thermostatic shaker or water bath
- Centrifuge
- Syringe filters (0.22 μm)
- UV-Vis spectrophotometer and cuvettes

2. Preparation of Standard Solutions and Calibration Curve:

- Accurately weigh a small amount of **Chicago Sky Blue 6B** and dissolve it in a known volume of water to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Perform serial dilutions of the stock solution to prepare a series of standard solutions of decreasing concentrations.
- Measure the absorbance of each standard solution at the maximum absorbance wavelength (λ_{max}) of **Chicago Sky Blue 6B** (approximately 618 nm) using the UV-Vis spectrophotometer.
- Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.

3. Saturation of the Solvent:

- Add an excess amount of **Chicago Sky Blue 6B** powder to a known volume of water in a sealed container (e.g., a flask or vial). The amount should be more than what is expected to dissolve to ensure a saturated solution.
- Place the container in a thermostatic shaker set to a constant temperature (e.g., 25 °C) and agitate for a prolonged period (e.g., 24-48 hours) to allow the system to reach equilibrium.

4. Sample Preparation and Analysis:

- After the equilibration period, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a pipette. To avoid disturbing the sediment, it is advisable to take the sample from the upper portion of the solution.

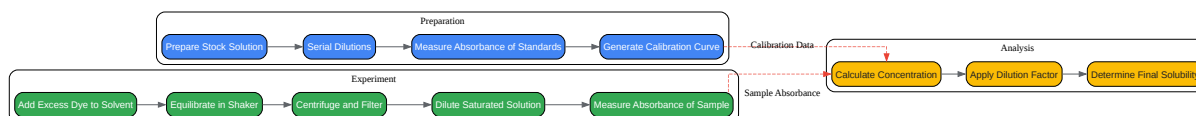
- To remove any suspended microparticles, centrifuge the sample at a high speed.
- Filter the supernatant through a 0.22 μm syringe filter. This step is crucial to ensure that only the dissolved dye is being measured.
- Dilute the filtered, saturated solution with a known volume of water to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample using the UV-Vis spectrophotometer at the same λ_{max} used for the standards.

5. Calculation of Solubility:

- Using the absorbance of the diluted sample and the linear regression equation from the calibration curve, calculate the concentration of the diluted solution.
- Multiply this concentration by the dilution factor to determine the concentration of the saturated solution. This value represents the solubility of **Chicago Sky Blue 6B** in water at the specified temperature.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Chicago Sky Blue 6B**.



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Solubility Determination Workflow

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